

Technical Safety & Handling Guide: 4-Pyridineethanol

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Compound of Interest

Compound Name: 4-Pyridineethanol Hydrochloride

CAS No.: 383177-54-6

Cat. No.: B1359274

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CAS: 5344-27-4 | Formula: C_7H_9NO | Synonyms: 4-(2-Hydroxyethyl)pyridine, 2-(4-Pyridyl)ethanol[1][2]

Executive Summary

This technical guide provides a rigorous safety and handling framework for 4-Pyridineethanol, a pyridine derivative widely used as an intermediate in active pharmaceutical ingredient (API) synthesis (e.g., Pefpimizole, Betahistine) and polymer modification.

Critical Distinction: unlike its parent compound Pyridine (CAS 110-86-1), 4-Pyridineethanol is not a highly flammable Class I liquid (Flash Point > 100°C). However, it presents distinct challenges: it is hygroscopic, acts as a skin and severe eye irritant, and possesses specific acute toxicity profiles that require strict engineering controls. This guide moves beyond generic SDS statements to provide field-proven protocols for maintaining compound integrity and operator safety.

Chemical Profile & Physical Properties

Understanding the physical state is the first step in risk mitigation. 4-Pyridineethanol is a high-boiling liquid, meaning vapor pressure hazards are lower than Pyridine, but contact risks remain high.

Property	Value	Operational Implication
Physical State	Liquid (Colorless to pale yellow)	Viscosity changes with temperature; ensure warm-up if stored cold.
Boiling Point	224–226 °C	Low volatility at RT; heating increases inhalation risk significantly.
Flash Point	~104 °C (Closed Cup)	Combustible (Class IIIB). Not Flammable, but will burn if heated.
Density	1.04–1.09 g/cm ³	Slightly denser than water; sinks in aqueous spills.
Solubility	Soluble in water, alcohol, ether	Readily absorbed through moist skin/mucous membranes.
Stability	Hygroscopic	Absorbs atmospheric moisture, degrading purity and altering stoichiometry.[3]

Hazard Identification & Toxicology

While less volatile than pyridine, 4-Pyridineethanol is a potent irritant and exhibits moderate acute toxicity.

GHS Classification[1]

- Skin Irritation (Category 2): Causes skin irritation (H315).
- Eye Irritation (Category 2A): Causes serious eye irritation (H319).
- STOT-SE (Category 3): May cause respiratory irritation (H335).

Toxicological Data

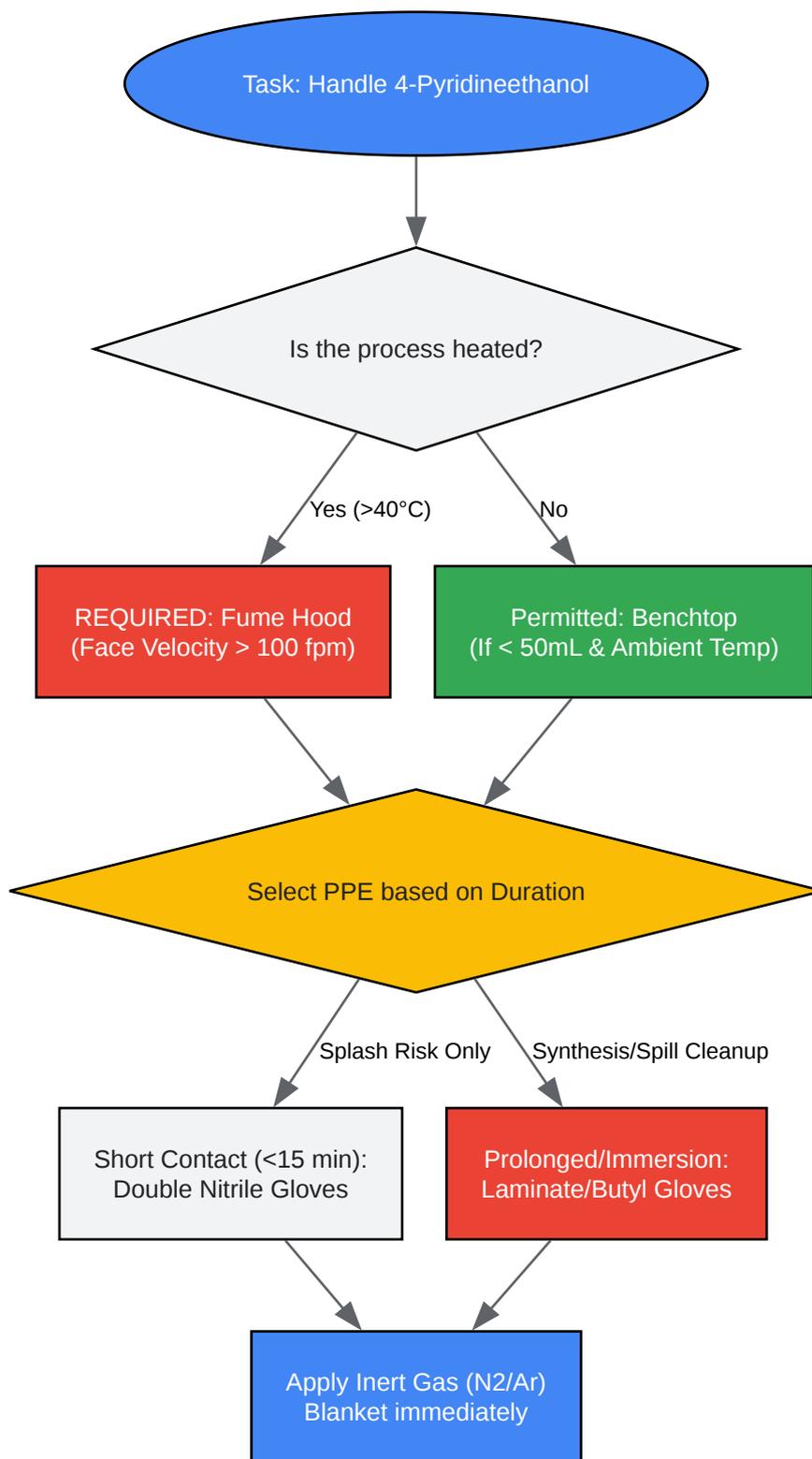
- Acute Oral Toxicity (Rat): LD50 = 3500 mg/kg [1, 4].[4][5][6]
- Acute Oral Toxicity (Mouse): LD50 = 2217 mg/kg [1].[4]
- Acute Intravenous Toxicity (Mouse): LD50 = 320 mg/kg [1].[4]
 - Insight: The significant drop in LD50 for intravenous routes highlights the danger of direct entry into the bloodstream (e.g., via needle stick or open wounds).

Risk Assessment & Engineering Controls

The primary risks are chemical burns/irritation and compound degradation due to moisture.

Workflow Logic: Risk Mitigation

The following diagram outlines the decision-making process for handling 4-Pyridineethanol safely.



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Figure 1: Decision logic for engineering controls and PPE selection based on thermal conditions and exposure duration.

Personal Protective Equipment (PPE)

- Gloves:
 - Standard:Nitrile (Double gloving recommended). 4-Pyridineethanol is an organic base; while nitrile offers fair splash protection, pyridine derivatives can permeate nitrile over time. Change immediately upon contamination.[7][8]
 - High Risk:Laminate Film (Silver Shield) or Butyl Rubber. Required for spill cleanup or immersion tasks.
- Respiratory: If heating above 60°C outside a fume hood (not recommended), use a half-mask respirator with Organic Vapor (OV) cartridges.
- Eyes: Chemical splash goggles. Face shield required if pouring > 1 Liter.

Operational Protocols

Storage & Stability (The "Dry" Chain)

4-Pyridineethanol is hygroscopic.[5] Moisture absorption leads to variable molecular weight calculations in synthesis and potential side reactions (e.g., hydrolysis of reagents added subsequently).

- Atmosphere: Store under Nitrogen (N₂) or Argon (Ar).[3]
- Container: Keep in tightly sealed amber glass or borosilicate containers. Parafilm is insufficient for long-term storage; use electrical tape or heat-shrink bands over the cap.
- Temperature: Store at 2–8°C (Refrigerated) to minimize oxidation and degradation [5]. Allow to warm to room temperature before opening to prevent condensation.

Handling & Transfer

- Avoid Metal Contact: Pyridine derivatives can complex with transition metals. Use glass or PTFE (Teflon) equipment.
- Syringe Transfer: For small volumes (< 20 mL), use the "oven-dried syringe" technique to extract the liquid through a septum, maintaining the inert atmosphere.

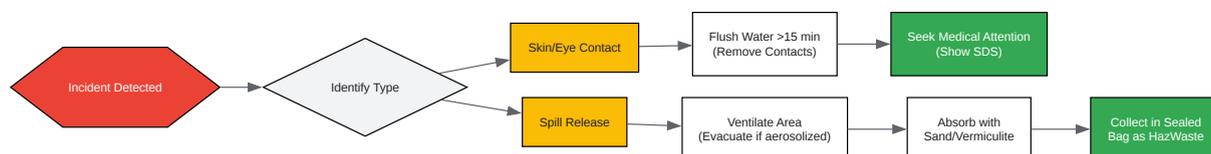
- Incompatibility:
 - Strong Oxidizers: Reaction may be vigorous/explosive.
 - Acid Chlorides/Anhydrides: Exothermic reaction generating ester derivatives and acid byproducts.
 - Strong Acids: Exothermic salt formation.

Waste Disposal

- Segregation: Do not mix with aqueous acid waste (exotherm risk) or oxidizer waste.
- Stream: Dispose of as "Basic Organic Waste" or "Non-Halogenated Organic Solvent" depending on facility codes.
- Neutralization: Small spills can be absorbed; do not attempt to neutralize large volumes without cooling, as acid-base neutralization is exothermic.

Emergency Response Procedures

In the event of exposure or release, rapid action is required.[7] The high boiling point means the liquid will not evaporate quickly, creating a persistent contamination zone.



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Figure 2: Emergency response workflow for personnel exposure and laboratory spills.

Specific First Aid

- Eyes: Immediately flush with water for at least 15 minutes. Lifting upper and lower eyelids is crucial.
- Skin: Wash with soap and water. Do not use ethanol or other solvents to wash skin, as this may increase transdermal absorption.
- Inhalation: Move to fresh air. If breathing is difficult, oxygen should be administered by trained personnel.

Fire Fighting

- Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazard: Emits toxic fumes under fire conditions (Nitrogen Oxides - NO_x, Carbon Monoxide).
[4] Firefighters must wear SCBA.

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